

# Introduction: The Strategic Value of a Multifunctional Indole Scaffold

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## Compound of Interest

Compound Name: *2-Bromo-5-nitro-1H-indole-3-carbaldehyde*

CAS No.: 1246471-79-3

Cat. No.: B581020

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The indole nucleus is a cornerstone in medicinal chemistry, forming the structural basis for a multitude of natural products and synthetic pharmaceuticals.<sup>[1][2]</sup> The strategic functionalization of the indole ring allows for the fine-tuning of its pharmacological properties. **2-Bromo-5-nitro-1H-indole-3-carbaldehyde** is a trifunctionalized indole derivative, presenting a unique combination of reactive sites: a nucleophilic N-H, an electrophilic aldehyde at the C3 position, a bromine atom at the C2 position, and a strongly electron-withdrawing nitro group at the C5 position. This distinct arrangement of functional groups makes it a highly versatile building block for the synthesis of complex heterocyclic systems and a compelling scaffold for drug discovery.<sup>[3][4]</sup>

The presence of the C3-aldehyde is particularly significant, as this moiety is a well-established precursor for a wide range of chemical transformations, including condensations, oxidations, and reductions, enabling the construction of diverse molecular architectures.<sup>[5][6]</sup> The bromine at C2 and the nitro group at C5 further modulate the electronic properties of the indole ring, influencing its reactivity and providing additional handles for synthetic diversification.

## Physicochemical and Structural Properties

A clear understanding of the fundamental properties of **2-Bromo-5-nitro-1H-indole-3-carbaldehyde** is essential for its effective use in research and development.

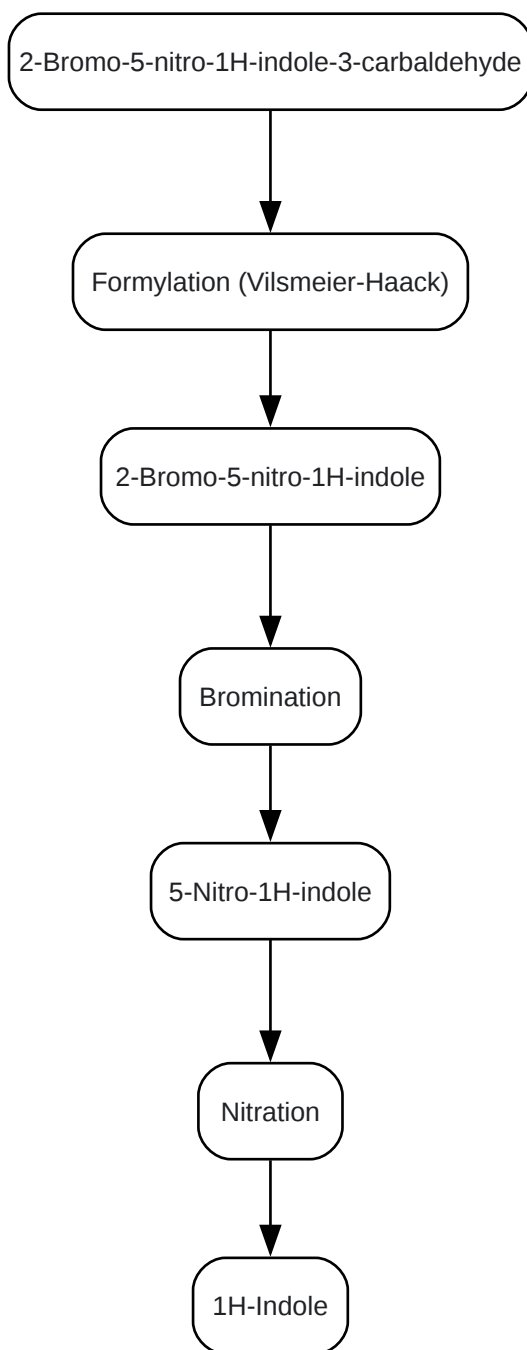
Property	Value	Source
CAS Number	1246471-79-3	AiFChem[7]
Molecular Formula	C <sub>9</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>3</sub>	AiFChem[7]
Molecular Weight	269.05 g/mol	AiFChem[7]
IUPAC Name	2-bromo-5-nitro-1H-indole-3-carbaldehyde	AiFChem[7]
SMILES	<chem>O=CC1=C(Br)NC2=C1C=C(O)C=C2</chem>	AiFChem[7]

## Synthesis Strategies: A Predictive Approach

While specific literature detailing the synthesis of **2-Bromo-5-nitro-1H-indole-3-carbaldehyde** is not readily available, its synthesis can be logically deduced from established methodologies for indole functionalization. The strategic placement of the bromo, nitro, and carbaldehyde groups necessitates a carefully planned synthetic sequence.

## Retrosynthetic Analysis

A plausible retrosynthetic pathway is outlined below, starting from a commercially available substituted indole.



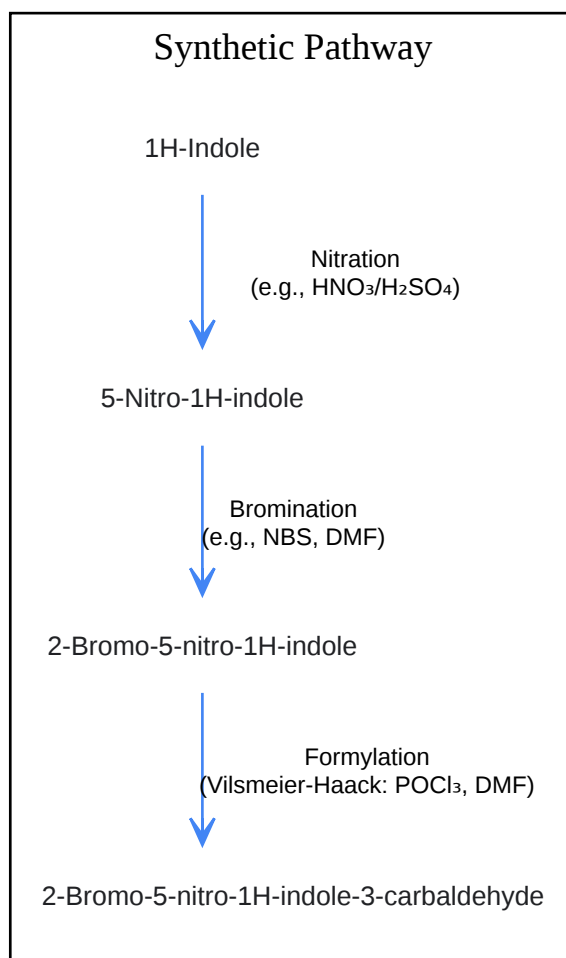
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Caption: Retrosynthetic analysis of **2-Bromo-5-nitro-1H-indole-3-carbaldehyde**.

## Proposed Synthetic Workflow

The forward synthesis would likely involve a three-step process starting from 1H-indole:

- Nitration of the Indole Ring: The initial step would be the nitration of 1H-indole to introduce the nitro group at the C5 position. This is a standard electrophilic substitution reaction on the indole nucleus.
- Bromination of the Indole Ring: The subsequent bromination of 5-nitro-1H-indole would introduce the bromine atom. The electron-withdrawing nitro group will influence the regioselectivity of this step, likely requiring specific brominating agents and conditions to achieve C2 substitution.
- Formylation at the C3 Position: The final step would be the introduction of the carbaldehyde group at the C3 position of 2-bromo-5-nitro-1H-indole. The Vilsmeier-Haack reaction is a classic and highly effective method for the C3-formylation of indoles.[8]



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